

A Technical Guide to 13-POHSA: Discovery, Endogenous Presence, and Signaling

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Compound of Interest

Compound Name: **13-POHSA**

Cat. No.: **B1162293**

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Introduction

This technical guide provides an in-depth exploration of **13-POHSA** (13-palmitoleyl-oxy-octadecanoic acid), a member of the recently discovered class of endogenous lipids known as fatty acid esters of hydroxy fatty acids (FAHFAs). These lipids have garnered significant attention for their potential therapeutic applications, particularly in the context of metabolic and inflammatory diseases. This document details the discovery of **13-POHSA**, its known endogenous concentrations, the experimental protocols for its analysis, and its signaling pathways.

Discovery of 13-POHSA

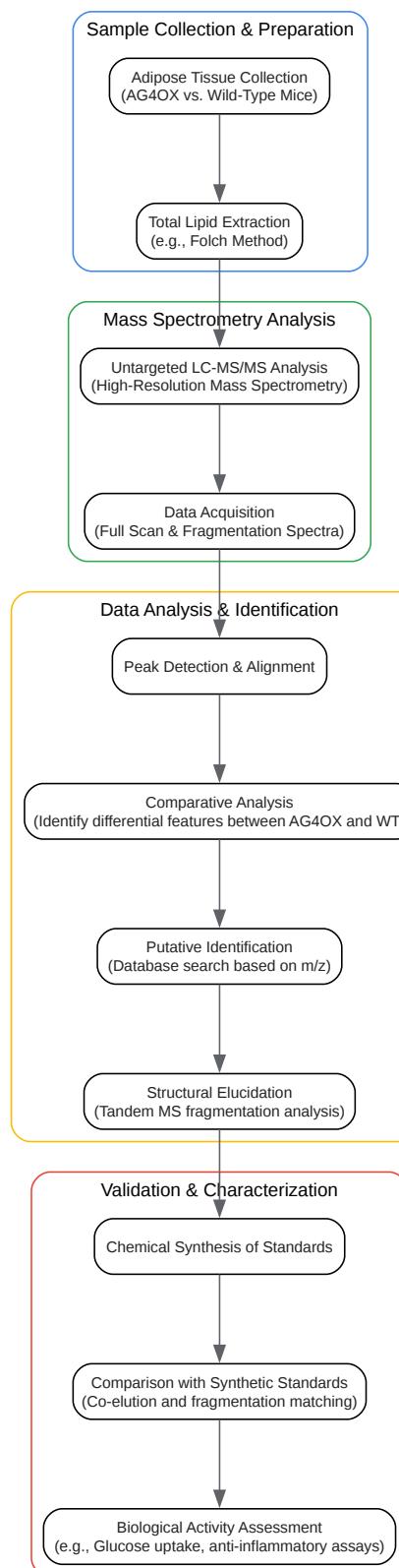
The discovery of **13-POHSA** is rooted in an untargeted lipidomics approach aimed at identifying novel lipid metabolites with beneficial metabolic effects. Researchers in 2014 identified a novel class of lipids, FAHFAs, that were significantly elevated in the adipose tissue of insulin-sensitive AG4OX mice, which overexpress the glucose transporter GLUT4 in their fat cells.^[1] This initial discovery, which included Palmitic Acid esters of Hydroxy Stearic Acids (PAHSAs), a category that encompasses POHSAs, revealed a new family of endogenous lipids with anti-diabetic and anti-inflammatory properties.^[1]

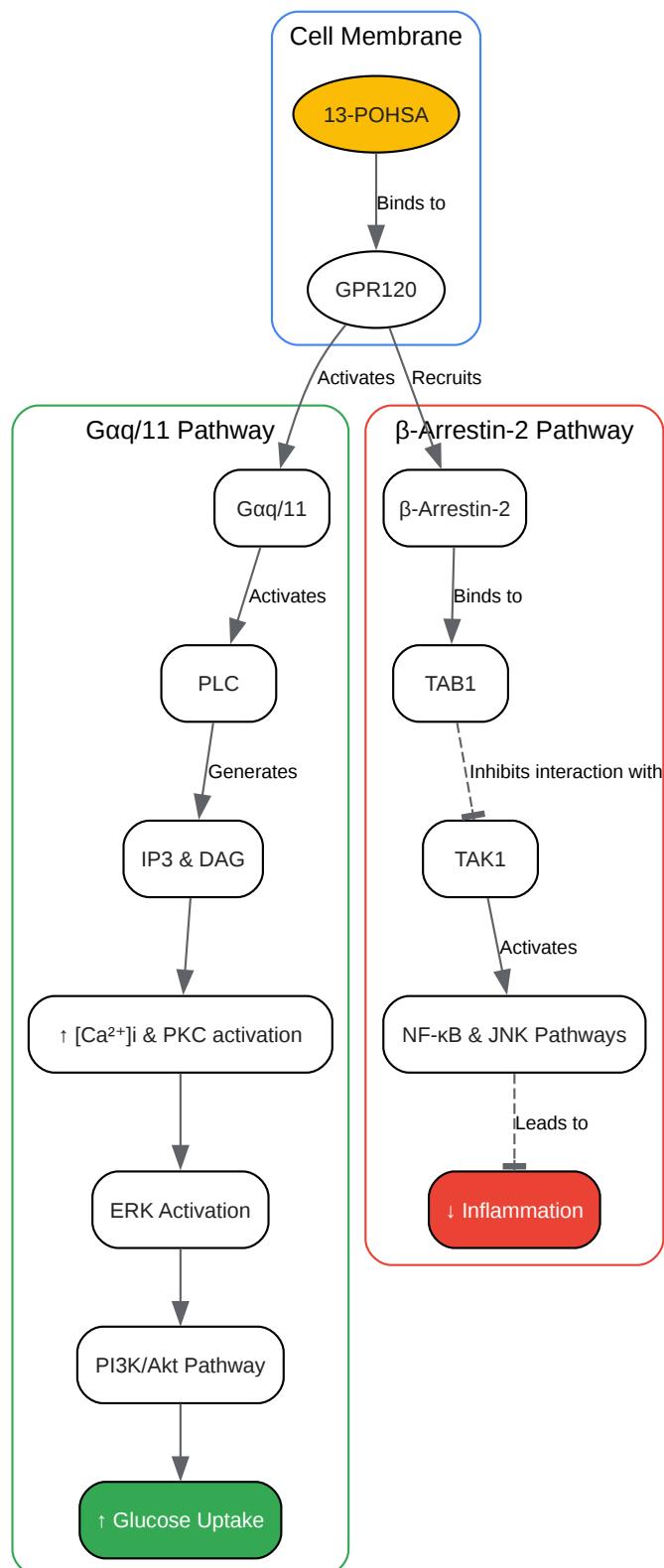
The identification process involved a meticulous workflow comparing the lipid profiles of these insulin-sensitive mice with their wild-type counterparts. This comparative analysis led to the

isolation and characterization of these previously unknown lipid species.

Experimental Workflow for FAHFA Discovery

The following diagram illustrates the logical workflow employed for the discovery of novel lipids like **13-POHSA**.





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References

- 1. researchgate.net [researchgate.net]
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